

A Technical Guide to 2-Bromopyridine-¹⁵N: Cost, Synthesis, and Application

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Compound of Interest

Compound Name: 2-Bromopyridine-¹⁵N

Cat. No.: B028378

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For researchers, scientists, and drug development professionals, the incorporation of stable isotopes is a critical tool for elucidating reaction mechanisms, tracing metabolic pathways, and serving as internal standards in quantitative mass spectrometry. 2-Bromopyridine-¹⁵N, a pyridyl building block containing the heavy isotope of nitrogen, is a valuable reagent in the synthesis of labeled bioactive molecules. This guide provides an in-depth overview of its procurement, technical specifications, and a representative synthetic protocol.

Cost and Procurement

The procurement of highly specialized isotopic compounds such as 2-Bromopyridine-¹⁵N typically involves direct inquiry with specialized chemical suppliers. Unlike common reagents, the price is not always publicly listed and is subject to factors including the quantity required, desired isotopic purity, and current stock levels. Researchers are advised to request quotes from reputable suppliers for the most accurate and up-to-date pricing.

Table 1: Supplier and Cost Information for 2-Bromopyridine-¹⁵N

Supplier	CAS Number	Typical Availability	Price
Santa Cruz Biotechnology	54267-53-7	Inquire	Price on Request[1]
Cambridge Isotope Laboratories, Inc.	54267-53-7	Inquire	Price on Request
BLD Pharm	54267-53-7	Inquire	Price on Request
MedChemExpress	54267-53-7	Inquire	Price on Request

Technical Data

The essential technical specifications for 2-Bromopyridine-¹⁵N are summarized below. The isotopic enrichment is a critical parameter, and researchers should verify the value on the certificate of analysis provided by the supplier for their specific lot.

Table 2: Technical Specifications of 2-Bromopyridine-¹⁵N

Property	Value	Reference
CAS Number	54267-53-7	[1]
Molecular Formula	C ₅ H ₄ Br ¹⁵ N	[1]
Molecular Weight	158.99 g/mol	[1]
Typical Chemical Purity	≥98%	
Typical Isotopic Purity	>95% to >99%	[2]
Appearance	Colorless to pale yellow liquid	

Experimental Protocol: Synthesis of ¹⁵N-Labeled Bromopyridines

The following is a representative experimental protocol for the synthesis of ¹⁵N-labeled bromopyridines, adapted from methodologies for similar compounds. This method involves a

ring-opening and ring-closing sequence to incorporate the ^{15}N isotope from a labeled source, such as $^{15}\text{NH}_4\text{Cl}$.^[2]

Materials:

- 2-Bromopyridine
- Trifluoromethanesulfonic anhydride (Tf_2O)
- Dibenzylamine
- Collidine
- ^{15}N -Ammonium chloride ($^{15}\text{NH}_4\text{Cl}$)
- Sodium acetate (NaOAc)
- Solvents (e.g., Dichloromethane, Ethanol)
- Aqueous copper sulfate (CuSO_4) solution
- Hexanes

Procedure:

- Activation and Ring Opening:
 - Dissolve 2-bromopyridine in a suitable anhydrous solvent like dichloromethane under an inert atmosphere (e.g., argon or nitrogen) and cool to a low temperature (e.g., $-78\text{ }^\circ\text{C}$).
 - Add trifluoromethanesulfonic anhydride, dibenzylamine, and collidine to the solution. This reaction forms an NTf-activated pyridine intermediate which then undergoes ring-opening with dibenzylamine to form a Zincke imine.
 - After the reaction is complete, wash the mixture with an aqueous solution of CuSO_4 to remove excess dibenzylamine.

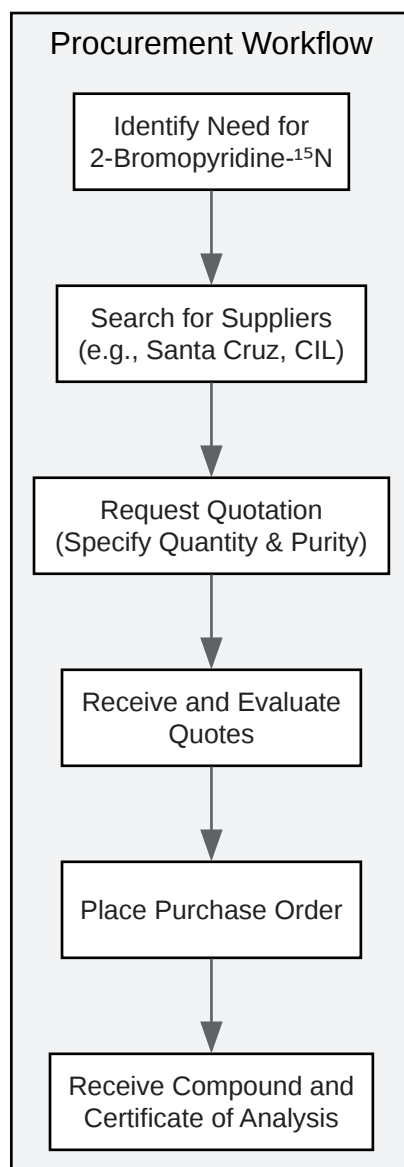
- The Zincke imine intermediate can often be precipitated by adding the organic extract to hexanes, allowing for its isolation and purification.
- Ring Closing with ^{15}N Incorporation:
 - Dissolve the isolated Zincke imine intermediate in a solvent such as ethanol.
 - Add ^{15}N -ammonium chloride ($^{15}\text{NH}_4\text{Cl}$) and sodium acetate (NaOAc) to the solution. The $^{15}\text{NH}_4\text{Cl}$ serves as the source of the heavy nitrogen isotope.
 - Heat the reaction mixture (e.g., to $60\text{ }^\circ\text{C}$) to facilitate the ring-closing reaction, which incorporates the ^{15}N atom into the pyridine ring, yielding 2-Bromopyridine- ^{15}N .[\[2\]](#)
 - The final product can be purified using standard techniques such as column chromatography or distillation.

Isotopic Incorporation:

- This method has been reported to achieve high levels of ^{15}N -incorporation, often greater than 95%.[\[2\]](#) The precise isotopic purity should be confirmed by mass spectrometry.

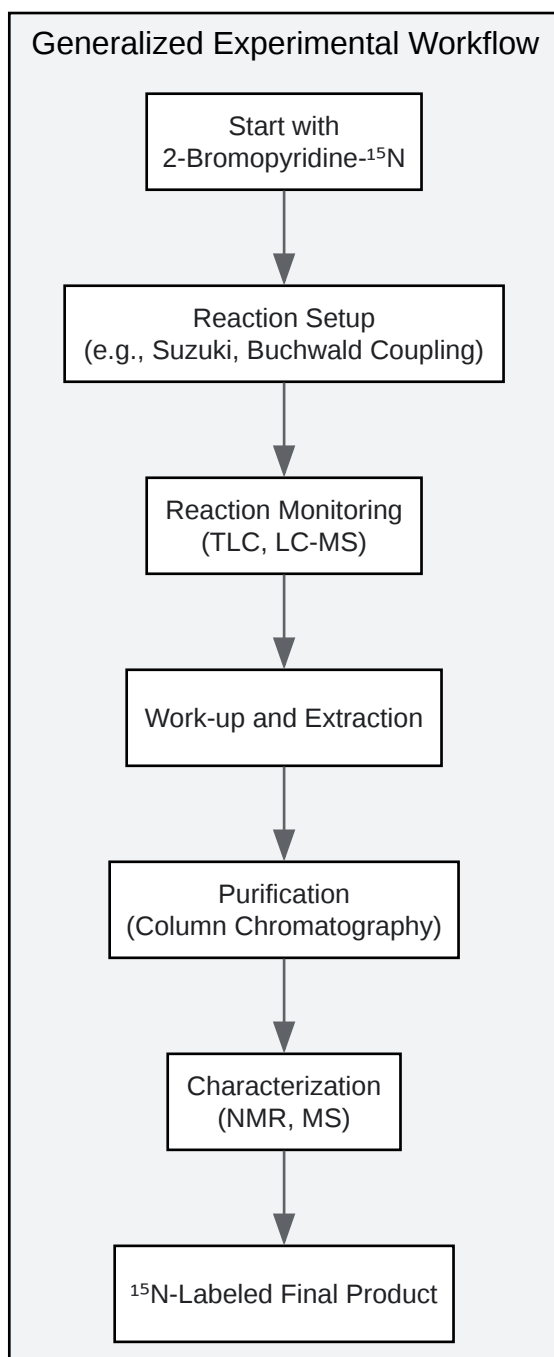
Visualized Workflows

To aid in the conceptualization of the processes involved in utilizing 2-Bromopyridine- ^{15}N , the following diagrams illustrate the procurement and a generalized experimental workflow.



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Caption: A typical workflow for the procurement of 2-Bromopyridine-¹⁵N.



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Caption: A generalized workflow for the use of 2-Bromopyridine-¹⁵N in a synthetic reaction.

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References

- 1. scbt.com [scbt.com]
- 2. Synthesis of ^{15}N -Pyridines and Higher Mass Isotopologs via Zincke Imine Intermediates - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to 2-Bromopyridine- ^{15}N : Cost, Synthesis, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028378#cost-of-2-bromopyridine-15n]

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